

# Preparing TNKS 22 Stock Solutions for Experimental Use

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

**TNKS 22** is a potent and selective small-molecule inhibitor of tankyrase 1 (TNKS1) and tankyrase 2 (TNKS2), members of the poly(ADP-ribose) polymerase (PARP) family of enzymes.[1][2] By inhibiting the catalytic activity of tankyrases, **TNKS 22** effectively modulates the Wnt/β-catenin signaling pathway, a critical pathway often dysregulated in various cancers. [1][3] Specifically, **TNKS 22** prevents the poly-ADP-ribosylation of Axin, a key component of the β-catenin destruction complex.[1][4] This leads to the stabilization of Axin, subsequent degradation of β-catenin, and downregulation of Wnt target gene transcription.[5][6] These application notes provide detailed protocols for the preparation of **TNKS 22** stock solutions for use in in vitro and in vivo experiments.

## **Data Presentation**

A summary of the key quantitative data for **TNKS 22** is presented in the table below for easy reference.



Property	Value	Source(s)
Molecular Weight	475.56 g/mol	[1][7][8]
Formula	C25H25N5O3S	[1][7][8]
CAS Number	1507362-00-6	[1][2]
Appearance	Solid	[1][7]
Purity	≥98%	[8]
Solubility		
In DMSO: >10 mM (<4.76 mg/mL)	[1][7]	_
In Ethanol: ≥3.07 mg/mL (with gentle warming)	[1]	
In Water: Insoluble	[1]	
IC50 Values		
TNKS1 (enzymatic assay): 0.1 nM	[2][8]	
TNKS2 (autoparsylation assay): 4.1 nM	[1][2]	
SW480 cells (β-catenin reduction): 3.7 nM	[1][8]	<del>-</del>
DLD-1 cells (Wnt pathway suppression): 0.6 nM	[1]	

## **Experimental Protocols**

# Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TNKS 22** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.



#### Materials:

- TNKS 22 solid powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Ultrasonic bath (optional)

#### Procedure:

- Equilibration: Allow the vial containing the solid TNKS 22 to equilibrate to room temperature before opening. This prevents the condensation of moisture, which can affect the stability of the compound.
- Calculation: Calculate the required volume of DMSO to prepare a 10 mM stock solution.
  - Formula: Volume (L) = (Mass (g) / Molecular Weight (g/mol)) / Concentration (mol/L)
  - Example for 1 mg of TNKS 22:
    - Volume (L) = (0.001 g / 475.56 g/mol ) / 0.01 mol/L
    - Volume (L) = 0.0002102 L = 210.2 μL
- Dissolution: Carefully add the calculated volume of anhydrous DMSO to the vial containing the TNKS 22 powder.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved.
- Troubleshooting Dissolution: If the compound does not fully dissolve, the following steps can be taken:
  - Gently warm the solution in a 37°C water bath or incubator for 10-15 minutes.[1]



- Briefly sonicate the solution in an ultrasonic bath.[1]
- Aliquoting and Storage: Once the TNKS 22 is fully dissolved, it is recommended to aliquot
  the stock solution into single-use volumes in sterile, tightly sealed vials. This minimizes
  freeze-thaw cycles. Store the aliquots at -20°C for several months.[1] It is advised to use the
  solution as soon as possible after preparation, as long-term storage of the solution is not
  recommended.[1]

# **Protocol 2: Preparation of Working Solutions for Cell-Based Assays**

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working concentrations for treating cells in culture.

#### Materials:

- 10 mM TNKS 22 stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

#### Procedure:

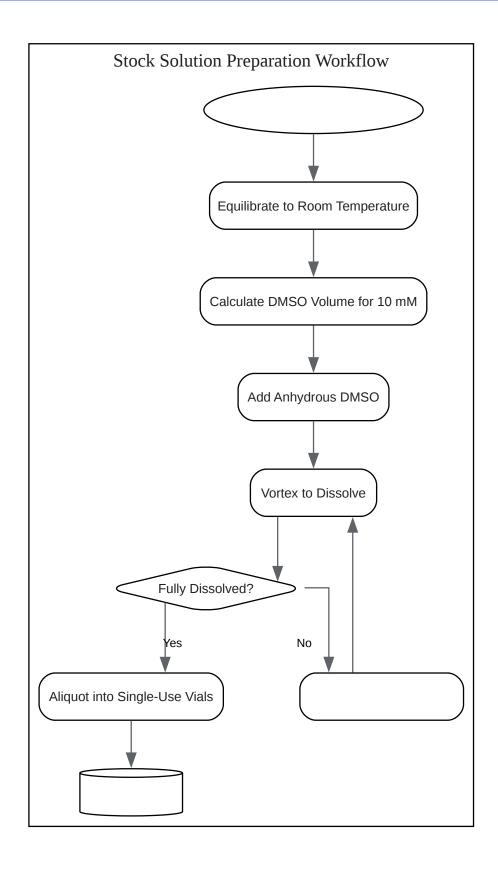
- Thawing: Thaw a single aliquot of the 10 mM **TNKS 22** stock solution at room temperature.
- Intermediate Dilution (Recommended): To ensure accurate final concentrations and minimize DMSO toxicity to cells, it is best practice to perform an intermediate dilution.
  - $\circ$  Example: To prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in cell culture medium (e.g., add 10  $\mu$ L of 10 mM stock to 90  $\mu$ L of medium).
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration.



- Example for a 10 μM final concentration from a 10 mM stock: Perform a 1:1000 dilution (e.g., add 1 μL of the 10 mM stock solution to 1 mL of cell culture medium).
- Mixing: Gently mix the final working solution by pipetting up and down or by swirling the culture plate.
- Vehicle Control: It is crucial to include a vehicle control in all experiments. This control should contain the same final concentration of DMSO as the highest concentration of TNKS 22 used to treat the cells.

## **Mandatory Visualizations**

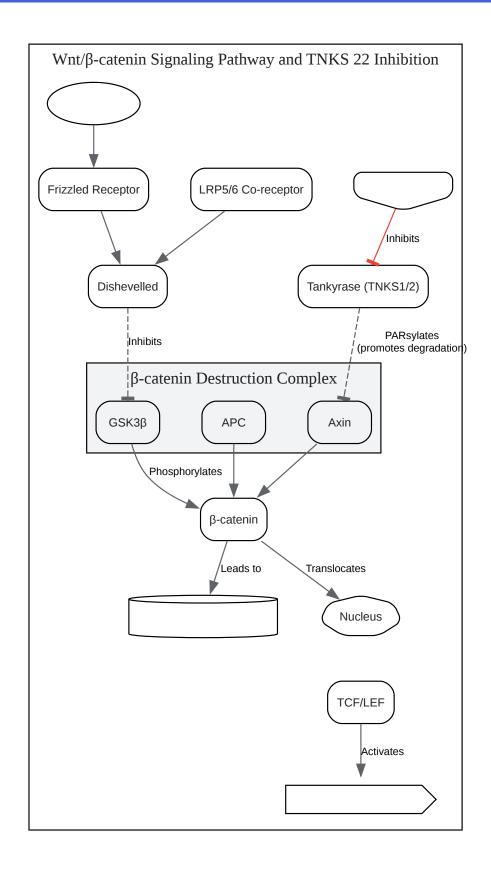




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Caption: Workflow for preparing a 10 mM TNKS 22 stock solution in DMSO.





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Caption: **TNKS 22** inhibits Tankyrase, stabilizing Axin and promoting  $\beta$ -catenin degradation.



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